

stability of rac N'-Nitrosonornicotine-D4 in different solvents

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Compound of Interest

Compound Name: *rac N'-Nitrosonornicotine-D4*

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Technical Support Center: N'-Nitrosonornicotine-D4 (NNN-D4)

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, handling, and analysis of N'-Nitrosonornicotine-D4 (NNN-D4).

Frequently Asked Questions (FAQs)

Q1: What is the recommended procedure for preparing a stock solution of N'-Nitrosonornicotine-D4?

A1: To prepare a stock solution of NNN-D4, we recommend the following steps:

- Allow the vial of solid NNN-D4 to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh the appropriate amount of NNN-D4 in a clean, calibrated analytical balance.
- Dissolve the solid in a suitable solvent, such as methanol or acetonitrile.[1]
- Use amber vials or light-protective foil to shield the solution from light, as nitrosamines can be light-sensitive.[2]

- Store the stock solution at -20°C for long-term stability.[3][4]

Q2: In which solvents is N'-Nitrosoornicotine-D4 soluble?

A2: N'-Nitrosoornicotine (NNN), the non-deuterated analogue, is reported to be soluble in several organic solvents, including dichloromethane, dimethyl sulfoxide (DMSO), ethyl acetate, and methanol.[5] It is described as slightly soluble in chloroform and methanol.[3][6] NNN-D4 is commercially available in acetonitrile and methanol solutions.[1][4]

Q3: What are the optimal storage conditions for N'-Nitrosoornicotine-D4 solutions?

A3: For maximum stability, NNN-D4 solutions should be stored at -20°C in tightly sealed, amber glass vials to protect from light and prevent solvent evaporation.[2][3][4]

Q4: How stable is N'-Nitrosoornicotine-D4 in different solvents?

A4: While a comprehensive quantitative study on the stability of NNN-D4 in various solvents is not readily available in published literature, the compound is known to be stable as a solid for at least four years when stored at -20°C.[3][6] Its stability in solution is dependent on the solvent, temperature, and exposure to light and air. NNN is known to be sensitive to light and is more stable under an inert atmosphere.[5][7] For analytical purposes, freshly prepared solutions or solutions stored at low temperatures (-20°C) are recommended.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Decreasing peak area over time in LC-MS analysis	Degradation of NNN-D4 in the autosampler or in the prepared solution.	<ol style="list-style-type: none">1. Maintain the autosampler at a low temperature (e.g., 4°C).2. Analyze samples immediately after preparation.3. If using aqueous buffers, check the pH, as extreme pH values may accelerate degradation.4. Ensure the solvent is free of contaminants that could promote degradation.
Inconsistent analytical results	Improper storage of stock or working solutions.	<ol style="list-style-type: none">1. Store all solutions at -20°C in amber vials.2. Allow solutions to reach room temperature and vortex briefly before use to ensure homogeneity.3. Prepare fresh working solutions daily.
Appearance of unknown peaks in the chromatogram	Degradation of NNN-D4.	<ol style="list-style-type: none">1. Myosmine is a known thermal degradation product of NNN.[5] Check for the presence of this and other potential degradation products.2. Protect solutions from light and store at low temperatures to minimize degradation.
Poor peak shape or splitting	Interaction with the analytical column or inappropriate mobile phase.	<ol style="list-style-type: none">1. Ensure the mobile phase is compatible with the analyte and the column.2. Consider the use of a different column chemistry.3. Check for and eliminate any sources of contamination in the LC-MS system.

Stability of N'-Nitrosonornicotine-D4: Summary

The following table summarizes the known stability information for NNN-D4. Quantitative data on the percentage of degradation over time in different solvents is limited in the public domain.

Form	Solvent	Storage Temperature	Known Stability	Comments
Solid	N/A	-20°C	≥ 4 years[3][6]	Store in a desiccator to protect from moisture.
Solution	Methanol	-20°C	Stable for short to medium-term storage.	Commercially available as a solution.[4] Protect from light.[2]
Solution	Acetonitrile	-20°C	Stable for short to medium-term storage.	Commercially available as a solution.[1]
Solution	Dichloromethane	Not specified	Soluble.[5] Stability data not available.	Use with caution due to potential for reactivity.
Solution	DMSO	Not specified	Soluble.[5] Stability data not available.	Ensure DMSO is of high purity and dry.
Solution	Ethyl Acetate	Not specified	Soluble.[5] Stability data not available.	

Experimental Protocol: Stability Assessment of N'-Nitrosonornicotine-D4 in Solution

This protocol outlines a general procedure for assessing the stability of NNN-D4 in a specific solvent.

1. Objective: To determine the stability of NNN-D4 in a selected solvent under defined storage conditions (e.g., room temperature, 4°C, -20°C) over a specified period.

2. Materials:

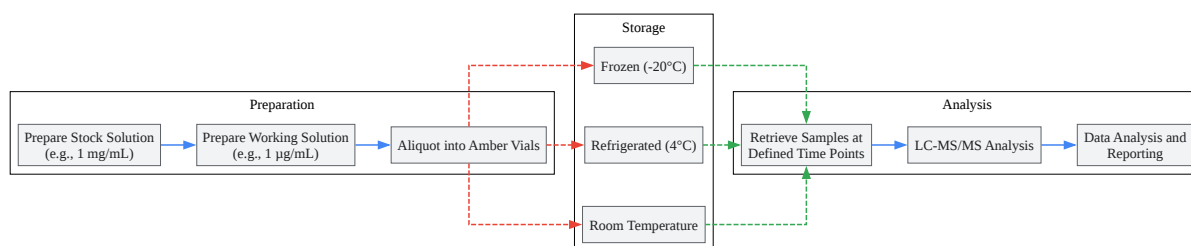
- N'-Nitrosonornicotine-D4 (solid)
- High-purity solvent (e.g., methanol, acetonitrile)
- Class A volumetric flasks
- Amber glass vials with PTFE-lined caps
- Calibrated analytical balance
- LC-MS/MS system

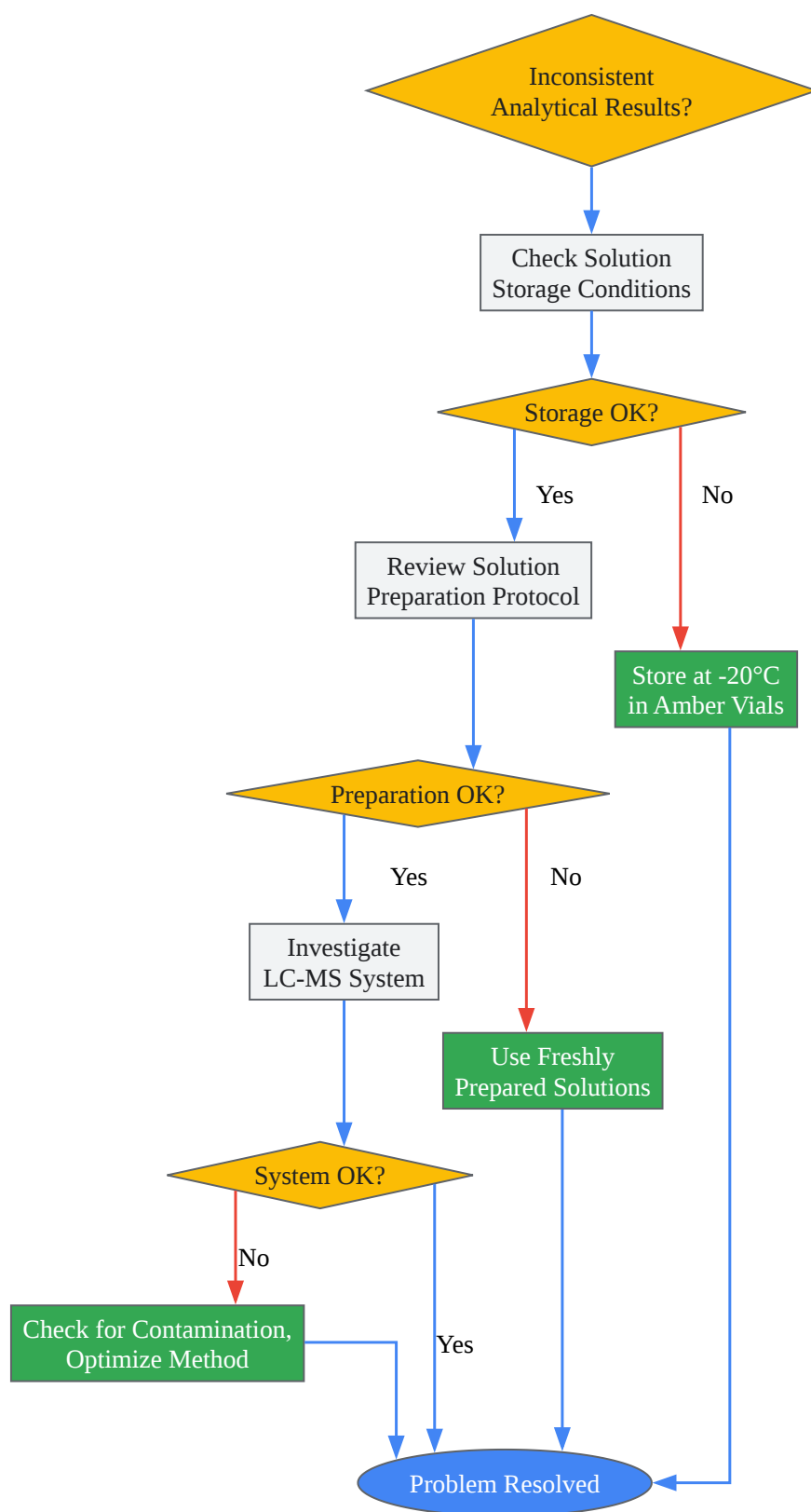
3. Procedure:

- Preparation of Stock Solution:
 - Prepare a stock solution of NNN-D4 at a concentration of, for example, 1 mg/mL in the chosen solvent.
 - Ensure complete dissolution. This will be the time-zero reference standard.
- Preparation of Stability Samples:
 - Dilute the stock solution to a suitable working concentration (e.g., 1 µg/mL) for LC-MS/MS analysis.
 - Aliquot the working solution into multiple amber vials for each storage condition to be tested.
- Storage:

- Store the vials at the different temperatures to be evaluated (e.g., room temperature (20-25°C), refrigerated (4°C), and frozen (-20°C)).
- Protect all samples from light.
- Analysis:
 - At each time point (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), retrieve one vial from each storage condition.
 - Allow the samples to equilibrate to room temperature.
 - Analyze the samples by a validated, stability-indicating LC-MS/MS method.
 - The time-zero sample should be analyzed at the beginning of each analytical run to serve as a reference.
- Data Analysis:
 - Calculate the concentration of NNN-D4 in each sample based on the calibration curve.
 - Determine the percentage of NNN-D4 remaining at each time point relative to the initial concentration (time zero).
 - Plot the percentage remaining versus time for each storage condition.

Visualizations





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